

Nitrosyl Iodide: A Comprehensive Technical Guide on a Transient Chemical Species

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Compound of Interest

Compound Name: Nitrosyl iodide

CAS No.: 58585-94-7

Cat. No.: B14621043

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Abstract

Nitrosyl iodide (INO) is a transient, reactive chemical species of significant interest in atmospheric chemistry, chemical synthesis, and potentially in biological systems. Its role as an intermediate in various chemical transformations necessitates a thorough understanding of its properties, synthesis, and detection. This technical guide provides an in-depth overview of **nitrosyl iodide**, consolidating key data, experimental methodologies, and reaction pathways to serve as a valuable resource for the scientific community.

Introduction

Nitrosyl iodide is an inorganic compound with the chemical formula INO.^{[1][2][3][4]} It belongs to the family of nitrosyl halides, which have the general formula XNO (where X is a halogen).^[5] While other nitrosyl halides like nitrosyl chloride (ClNO) and nitrosyl bromide (BrNO) are relatively stable, INO is notably transient, readily participating in subsequent reactions. Its significance stems from its involvement in tropospheric iodine chemistry, where it can influence ozone concentrations.^[5] Furthermore, its reactivity makes it a potential reagent in synthetic

chemistry. This guide aims to provide a detailed technical overview of INO, focusing on its fundamental properties, methods for its generation and detection, and its chemical behavior.

Physicochemical and Spectroscopic Properties

A summary of the key physicochemical and spectroscopic data for **nitrosyl iodide** is presented below. These data are crucial for its identification and for understanding its molecular structure and behavior.

Table 1: Physicochemical Properties of Nitrosyl Iodide

Property	Value	Reference
Molecular Formula	INO	[1][2][3][4]
Molecular Weight	156.911 g/mol	[2]
CAS Registry Number	58585-94-7	[2][3][4]
Enthalpy of Formation ($\Delta H_f^0_{298}$)	29.0 ± 1 kcal/mol (121.3 ± 4.2 kJ/mol)	[6]
Calculated Topological Polar Surface Area	$29.4 \text{ \AA}^2$	[2]
Computed IUPAC Name	nitrosyl iodide	[2]

Table 2: Spectroscopic Data for Nitrosyl Iodide

Spectroscopic Parameter	Wavenumber (cm ⁻¹)	Method/Medium	Reference
N-O Stretch (ν_1)	1785	Gas Phase IR	[1]
1809	Argon Matrix IR	[1]	
1806	Krypton Matrix IR	[1]	
Bend (ν_2)	216	Argon Matrix IR	[1]
N-I Stretch (ν_3)	470	Argon Matrix IR	[1]
468	Krypton Matrix IR	[1]	

Table 3: Kinetic Data for Reactions Involving Nitrosyl Iodide

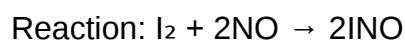
Reaction	Rate Constant (k)	Temperature (K)	Conditions	Reference
$I + NO (+He) \rightarrow INO (+He)$	Falloff curves derived	320-450	Laser flash photolysis	[6]
$2 INO \rightarrow I_2 + 2 NO$	Not specified	Higher temperatures	Thermal decomposition	[6]
Nucleophilic attack on INO	$10^9 - 10^{10} \text{ L mol}^{-1} \text{ s}^{-1}$ (diffusion-controlled)	Ambient	Aqueous solution	[7]
Hydrolysis of INO	Half-life of several hours	Ambient	pH 6.5-8.5	[7]

Synthesis and Reaction Pathways

Nitrosyl iodide is typically generated in situ for experimental studies due to its transient nature. The primary synthetic routes involve the reaction of iodine with nitrogen oxides.

Gas-Phase Synthesis

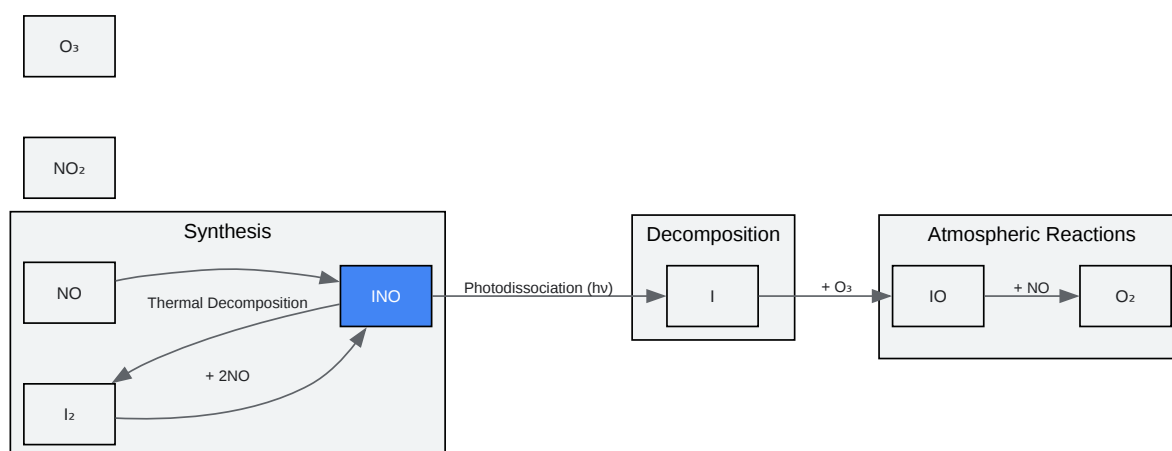
A common method for producing gaseous **nitrosyl iodide** is the direct reaction of iodine vapor with nitric oxide.[5]



This reaction is often carried out in a flow system, where the reactants are mixed under controlled conditions. The resulting INO can then be directly introduced into an absorption cell for spectroscopic analysis.

Reaction Pathways

Nitrosyl iodide participates in several key reactions, including decomposition and reactions with other atmospheric species.



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*Key reaction pathways involving **nitrosyl iodide**.*

Experimental Protocols

Detailed experimental procedures are essential for the successful generation and detection of the transient **nitrosyl iodide**.

Gas-Phase Synthesis and IR Detection

This protocol describes the in-situ generation of **nitrosyl iodide** for infrared spectroscopic analysis.[5]

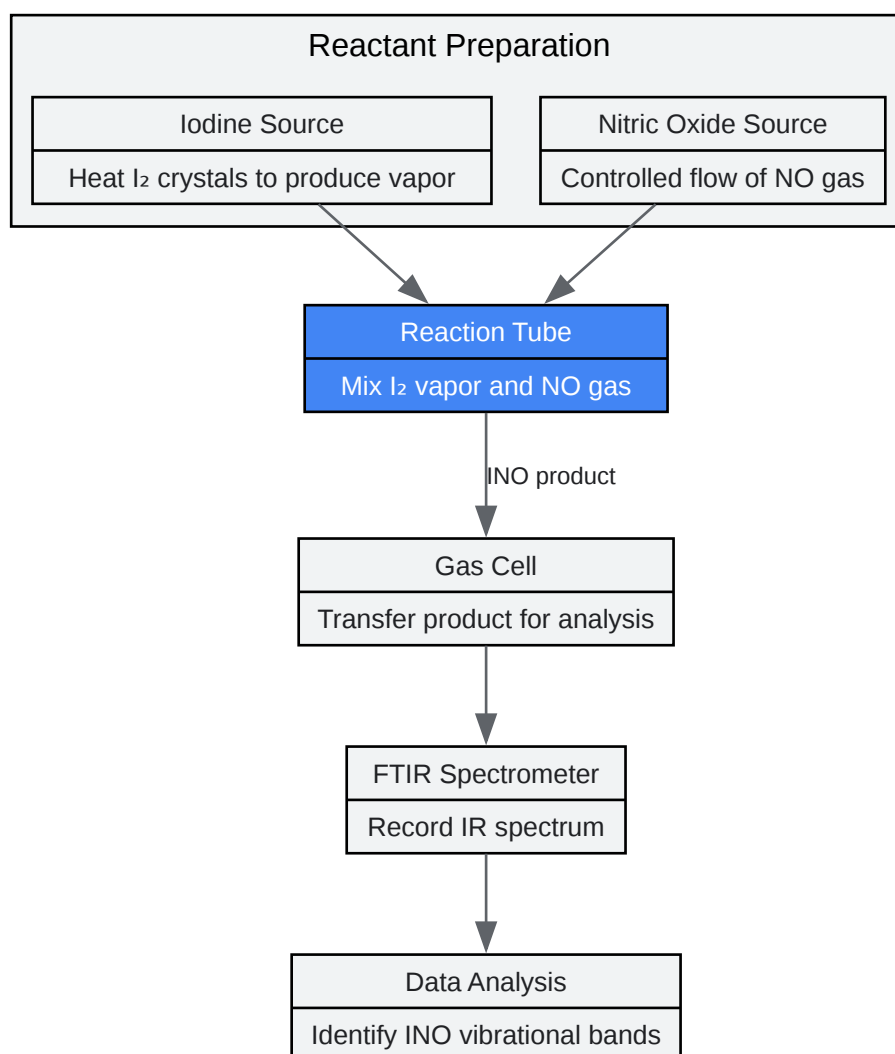
Objective: To synthesize gaseous **nitrosyl iodide** and record its infrared absorption spectrum.

Materials:

- Iodine (I₂) crystals

- Nitric oxide (NO) gas
- Nitrogen (N₂) or other inert carrier gas
- Glass reaction tube (e.g., 50 cm long)
- Flow controllers for gases
- Heating element for the iodine source
- FTIR spectrometer with a gas cell

Experimental Workflow:



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Workflow for gas-phase synthesis and IR detection of INO.

Procedure:

- Place iodine crystals in a temperature-controlled vessel.
- Gently heat the iodine to produce a stable vapor pressure.
- Use a flow controller to introduce a stream of nitric oxide gas into a 50-cm long glass reaction tube.
- Use a carrier gas (e.g., N₂) to transport the iodine vapor into the reaction tube to mix with the nitric oxide.
- Connect the outlet of the reaction tube to the inlet of a gas cell placed within an FTIR spectrometer.
- Continuously flow the reactant mixture through the gas cell.
- Record the infrared spectrum in the range of 400-4000 cm⁻¹.
- Identify the characteristic absorption bands of INO (see Table 2).

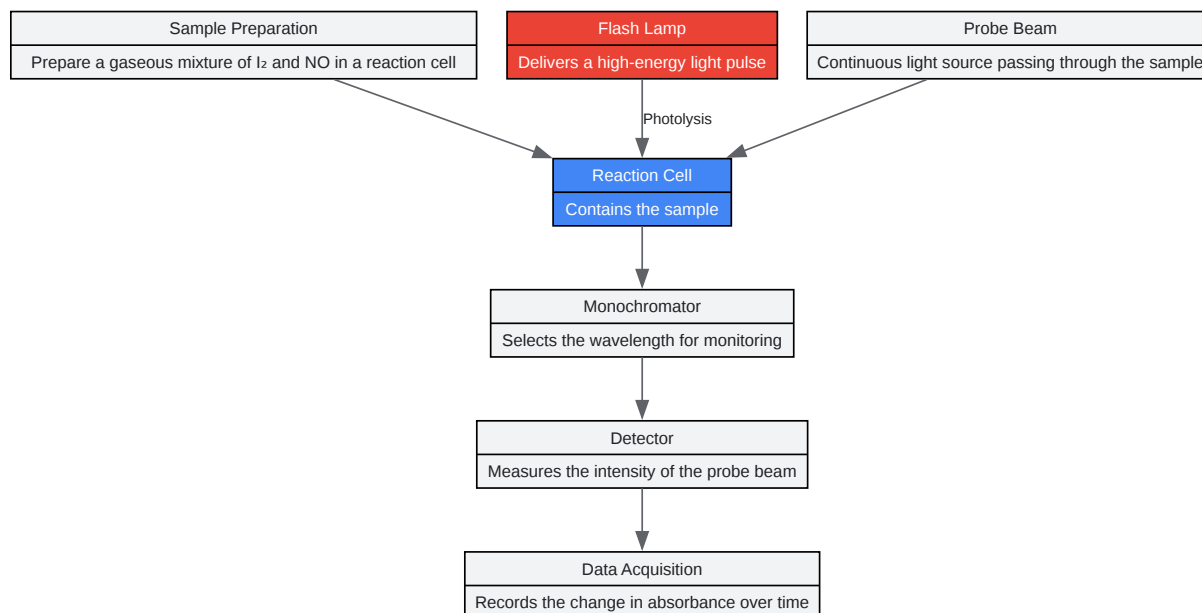
Kinetic Studies using Flash Photolysis

Flash photolysis is a powerful technique to study the kinetics of transient species like **nitrosyl iodide**.^[6]

Objective: To measure the rate constants of reactions involving **nitrosyl iodide**.

Principle: A short, intense pulse of light (the "flash") is used to generate a transient species. A second, weaker light source (the "probe") is used to monitor the concentration of the transient species over time by absorption spectroscopy.

Experimental Workflow:



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Workflow for flash photolysis studies of INO.

Procedure:

- Prepare a gaseous mixture of iodine and nitric oxide in a quartz reaction vessel.
- Position the vessel in the path of a probe beam from a continuous wave lamp.
- Direct the output of a high-energy flash lamp perpendicular to the probe beam, focused on the reaction vessel.
- Pass the probe beam through a monochromator set to a wavelength where INO absorbs.

- Measure the intensity of the probe beam with a photodetector connected to an oscilloscope or a fast data acquisition system.
- Trigger the flash lamp and record the change in absorbance of the probe beam as a function of time.
- Analyze the resulting kinetic trace to determine the rate constants of INO formation and decay.

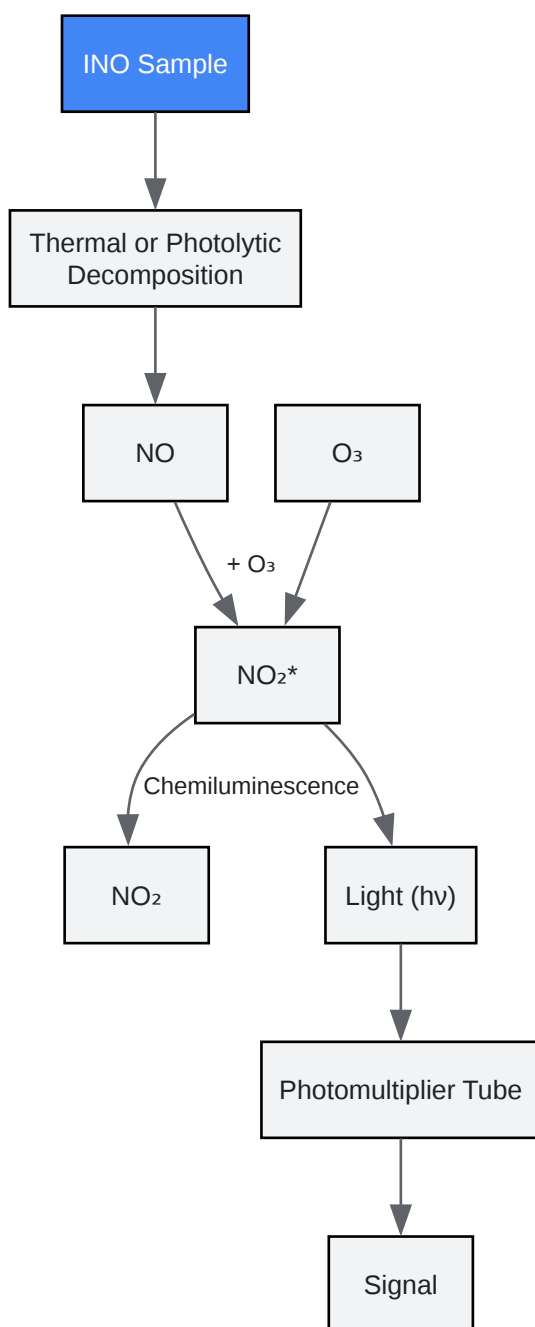
Detection by Chemiluminescence

Chemiluminescence detection offers high sensitivity for quantifying species like nitric oxide, which is a product of INO decomposition. While direct chemiluminescence detection of INO is not standard, its decomposition to NO can be monitored.

Objective: To indirectly detect and quantify **nitrosyl iodide** by measuring its decomposition product, nitric oxide, via its reaction with ozone.

Principle: Nitric oxide reacts with ozone (O_3) to produce excited nitrogen dioxide (NO_2^*), which then emits light (chemiluminescence) as it returns to its ground state. The intensity of the emitted light is proportional to the NO concentration.

Logical Relationship for Detection:



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Logical flow for the chemiluminescence detection of INO via NO.

Procedure:

- Generate INO in a flow system as described in section 4.1.

- Pass the gas stream through a heated tube or a region of UV irradiation to induce the decomposition of INO to NO and I₂.
- Introduce the resulting gas mixture into a chemiluminescence NO analyzer.
- In the analyzer, the gas is mixed with a stream of ozone.
- A photomultiplier tube detects the light emitted from the NO + O₃ reaction.
- The signal from the photomultiplier tube is amplified and recorded, providing a measure of the NO concentration, which can be related back to the initial INO concentration.

Conclusion

Nitrosyl iodide, despite its transient nature, is a chemical species of considerable importance. This guide has provided a consolidated resource for researchers, covering its fundamental properties, synthesis, and detection. The detailed data tables and experimental protocols offer a practical foundation for further investigation into the chemistry of this reactive molecule. A thorough understanding of INO is crucial for advancing our knowledge in atmospheric science and for exploring its potential applications in chemical synthesis and other fields. The provided diagrams of reaction pathways and experimental workflows serve to visually clarify the complex processes involving this transient species.

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